

Technical Support Center: Assessing CNS Penetration of VU6005806 Formulations

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Compound of Interest

Compound Name: VU6005806

Cat. No.: B15145321

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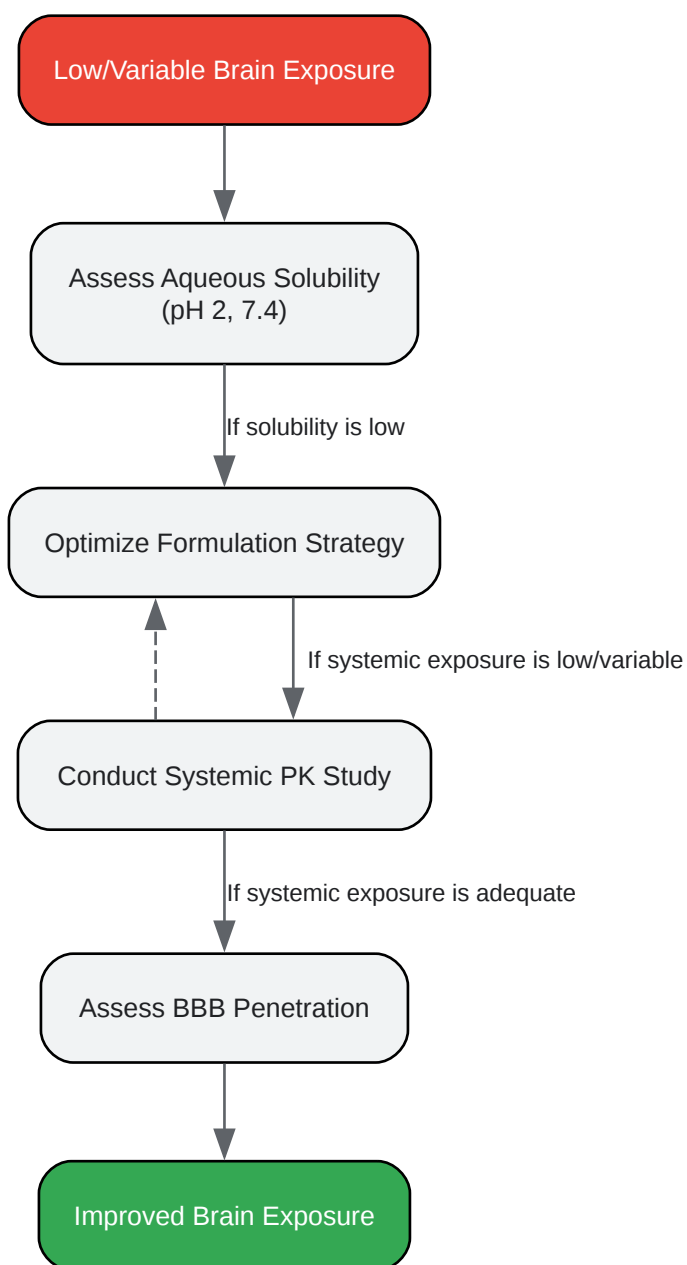
Welcome to the technical support center for researchers, scientists, and drug development professionals working with the M4 positive allosteric modulator (PAM), **VU6005806**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address specific issues you might encounter during the assessment of Central Nervous System (CNS) penetration of different **VU6005806** formulations.

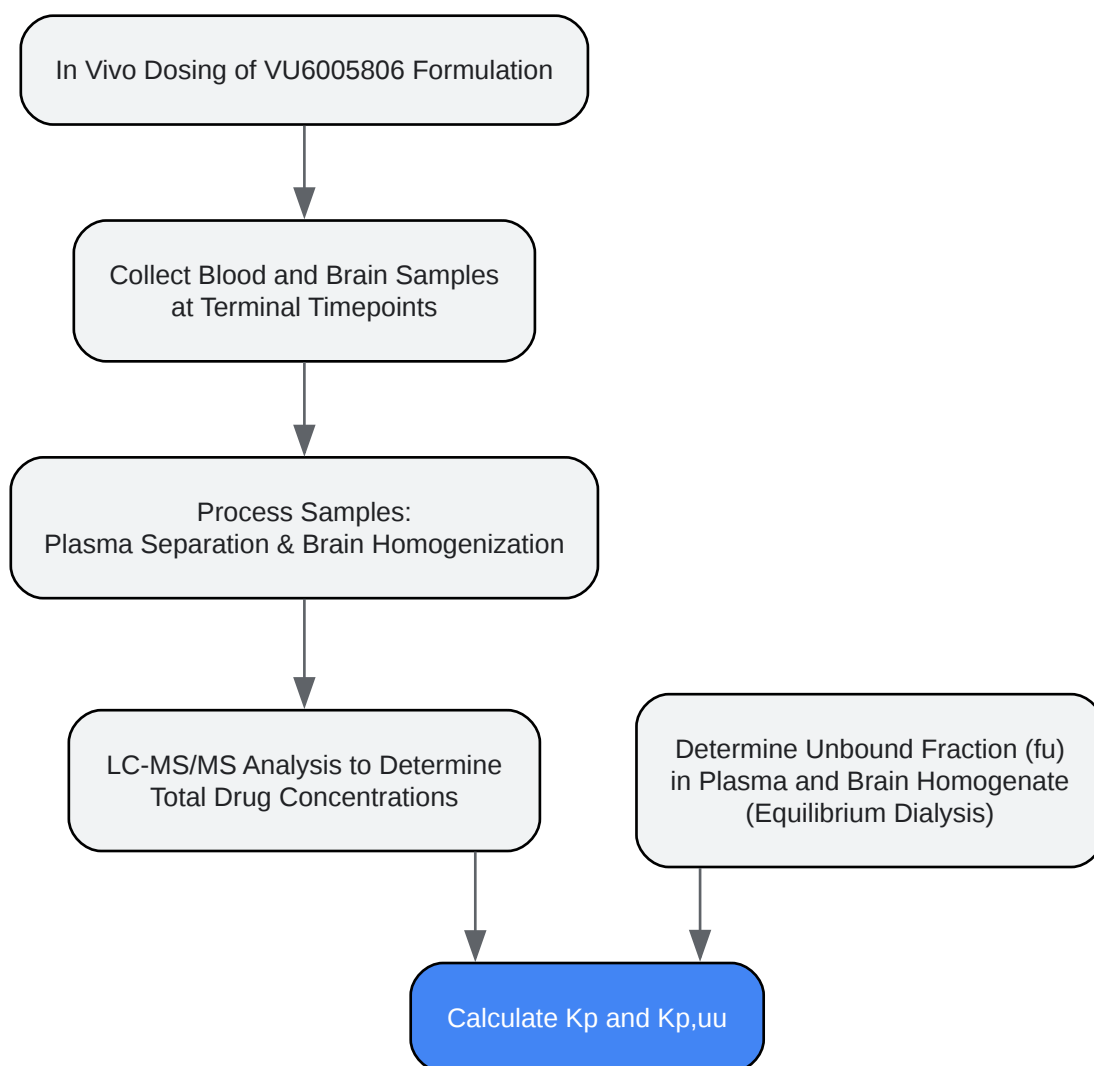
Frequently Asked Questions (FAQs) & Troubleshooting

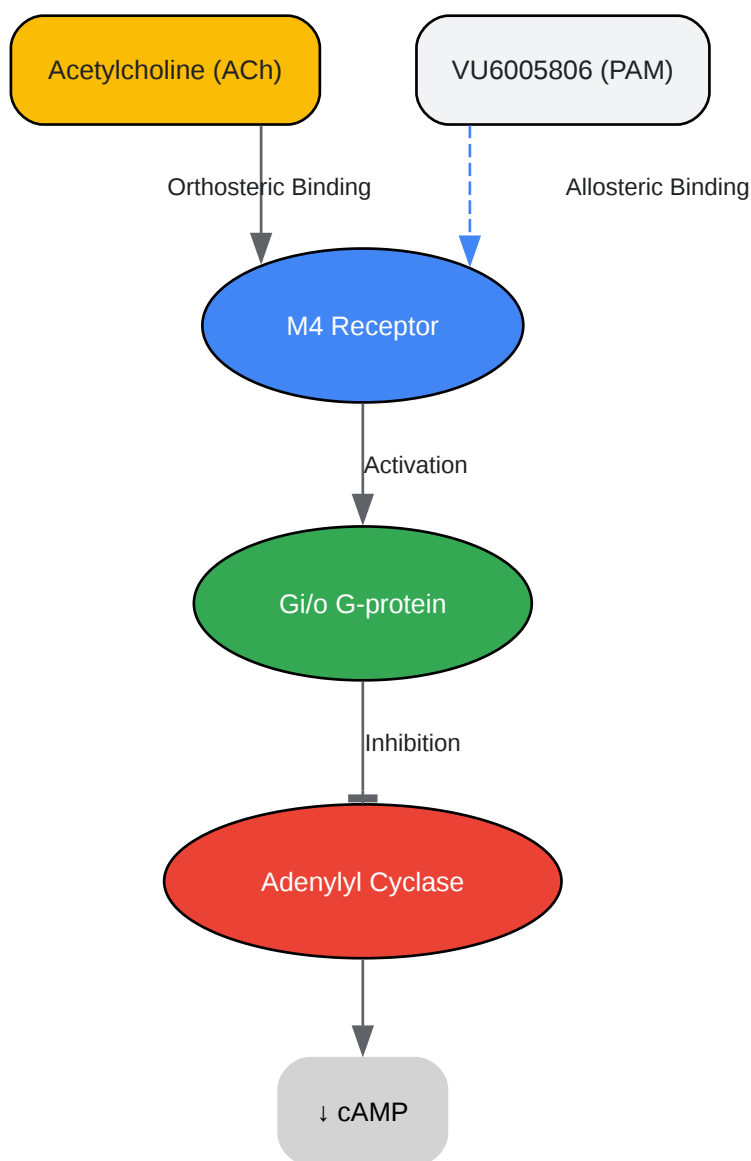
Q1: My in vivo study with VU6005806 shows low and variable brain exposure. What are the potential causes and how can I troubleshoot this?

A1: Low and inconsistent brain concentrations of **VU6005806** are common challenges that can often be traced back to formulation and Сложность: in vivo factors. A primary suspect is the compound's aqueous solubility, which has been noted as a potential hurdle for related chemical scaffolds.^[1] Here's a systematic approach to identify and address the issue:

Troubleshooting Workflow:







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References

- 1. VU6005806/AZN-00016130, an advanced M4 positive allosteric modulator (PAM) profiled as a potential preclinical development candidate - PubMed [pubmed.ncbi.nlm.nih.gov]

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